

# discovery of 3-Hydroxyundecanoic acid

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## Compound of Interest

Compound Name: 3-Hydroxyundecanoic acid

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## An In-depth Technical Guide to 3-Hydroxyundecanoic Acid

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**3-Hydroxyundecanoic acid** is a medium-chain,  $\beta$ -hydroxy fatty acid that has garnered interest in various scientific fields. As a naturally occurring molecule, it is a constituent of bacterial lipids, notably as a component of lipopolysaccharides and a monomeric unit of polyhydroxyalkanoate (PHA) bioplastics.[1] Beyond its structural roles, it is investigated for its biological activities, including potential antimicrobial properties.[2] Furthermore, related medium-chain 3-hydroxy fatty acids are recognized as potent signaling molecules, capable of eliciting immune responses in plants. This guide provides a comprehensive overview of the discovery, physicochemical properties, synthesis, isolation, and known biological activities of **3-Hydroxyundecanoic acid**, presenting data and protocols essential for researchers in the field.

## Introduction to 3-Hydroxy Fatty Acids

Hydroxy fatty acids (HFAs) are a class of fatty acids containing one or more hydroxyl groups along their aliphatic chain. Their functionalization imparts distinct chemical and physical properties compared to their non-hydroxylated counterparts, making them valuable in industrial and biomedical applications.[3] 3-Hydroxy fatty acids (3-OH-FAs), also known as  $\beta$ -hydroxy fatty acids, are particularly significant in the microbial world. They are key intermediates in bacterial fatty acid metabolism and serve as the monomeric building blocks for PHAs, which are biodegradable polyesters produced by numerous bacteria as a form of carbon and energy storage.[1][4] The discovery that medium-chain 3-OH-FAs can act as microbe-associated

molecular patterns (MAMPs) to trigger innate immunity in plants has opened new avenues for research into their role in host-microbe interactions and potential applications in agriculture.

## Discovery and Natural Occurrence

While the specific first discovery of **3-Hydroxyundecanoic acid** is not prominently documented, the identification of 3-hydroxy fatty acids is intrinsically linked to the structural elucidation of bacterial lipids. They were recognized as integral components of the lipid A moiety of lipopolysaccharides (LPS) in Gram-negative bacteria and as the fundamental units of PHA polymers.<sup>[1]</sup> **3-Hydroxyundecanoic acid** has been identified in diverse environments, including Antarctic lake sediments, and as a constituent of lipids in various bacteria such as *Shewanella* algae, *Branhamella catarrhalis*, and PHA-producing species like *Pseudomonas flava*.<sup>[2][5]</sup>

## Physicochemical Properties

The key physicochemical properties of **3-Hydroxyundecanoic acid** are summarized in the table below, providing a reference for experimental design and application.

Property	Value	Reference(s)
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O <sub>3</sub>	[6]
Molecular Weight	202.29 g/mol	[6]
CAS Number	40165-88-6	[6]
Melting Point	73-73.5 °C	[2]
Boiling Point (Predicted)	333.2 ± 25.0 °C	[2]
Density (Predicted)	0.998 ± 0.06 g/cm <sup>3</sup>	[2]
Solubility	Soluble in ethanol, methanol, chloroform	[6]
Appearance	Solid	[2]
pKa (Predicted)	4.39 ± 0.10	[2]

## Experimental Protocols

### Chemical Synthesis: Reformatsky Reaction

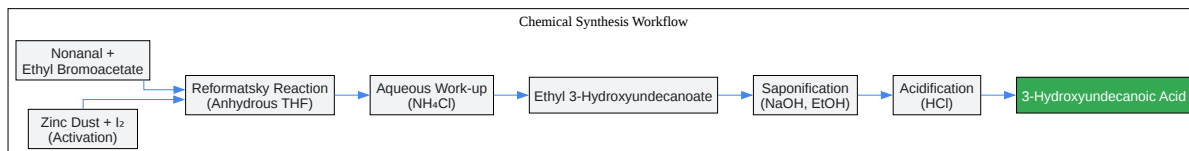
The Reformatsky reaction is a reliable method for synthesizing  $\beta$ -hydroxy esters, which can be subsequently hydrolyzed to yield  $\beta$ -hydroxy acids like **3-Hydroxyundecanoic acid**.<sup>[7][8]</sup> The reaction involves the condensation of an aldehyde with an  $\alpha$ -halo ester in the presence of metallic zinc.<sup>[9]</sup>

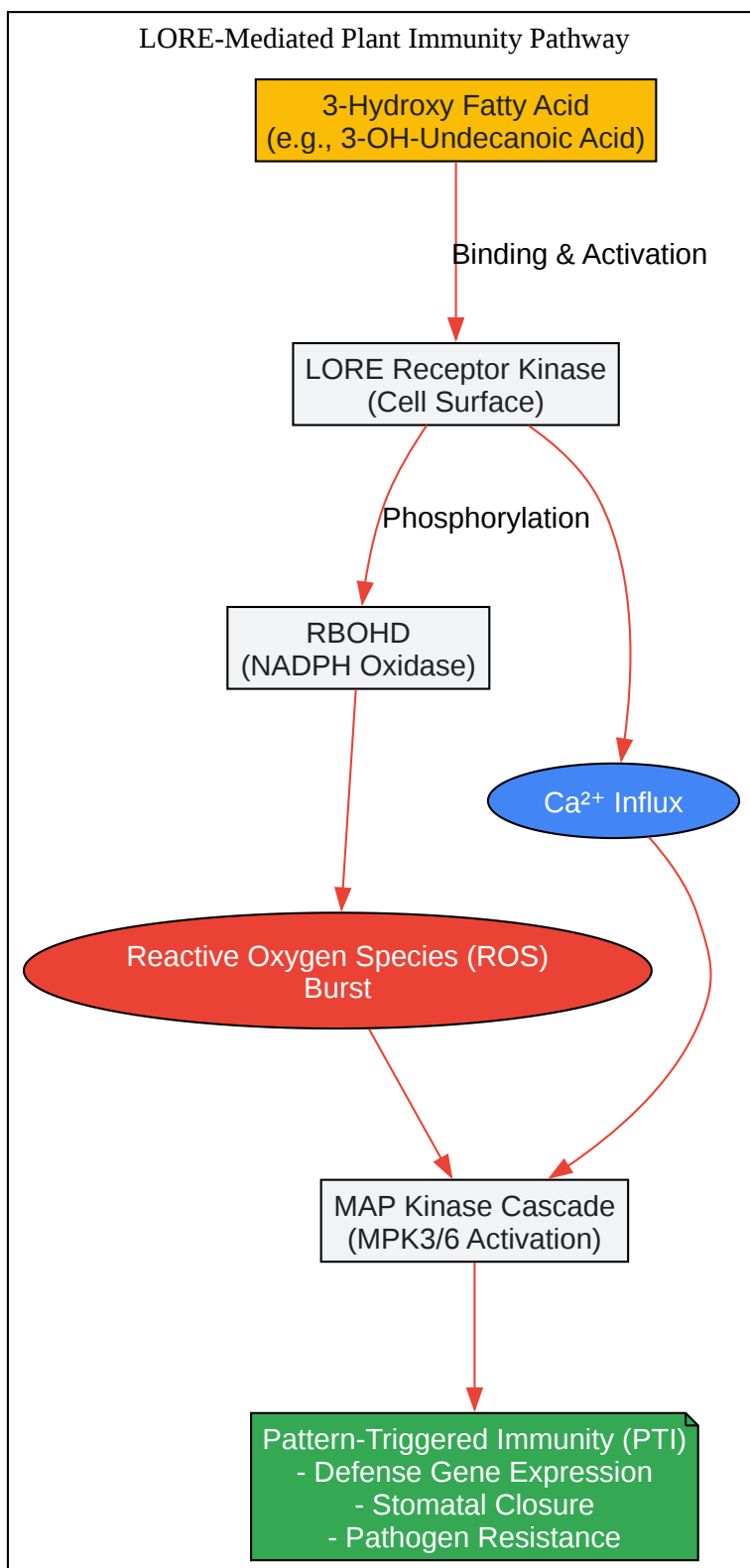
#### Protocol for Synthesis of **3-Hydroxyundecanoic Acid**

- **Activation of Zinc:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, add zinc dust (1.2 eq). Activate the zinc by stirring with a small amount of iodine or 1,2-dibromoethane in anhydrous tetrahydrofuran (THF) until the color disappears.
- **Reagent Preparation:** In the dropping funnel, prepare a solution of nonanal (C9 aldehyde, 1.0 eq) and ethyl bromoacetate (1.1 eq) in anhydrous THF.
- **Reaction Initiation:** Add a small portion of the aldehyde/ester solution to the activated zinc suspension. The reaction mixture may require gentle heating to initiate. An exothermic reaction indicates the formation of the organozinc reagent (Reformatsky enolate).
- **Condensation:** Once the reaction has started, add the remaining aldehyde/ester solution dropwise at a rate that maintains a gentle reflux. After the addition is complete, continue to reflux the mixture for an additional 1-2 hours to ensure complete reaction.
- **Work-up (Hydrolysis of Intermediate):** Cool the reaction mixture to room temperature and quench by slowly adding a saturated aqueous solution of ammonium chloride ( $\text{NH}_4\text{Cl}$ ). Transfer the mixture to a separatory funnel and extract three times with diethyl ether.
- **Purification of Ester:** Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ), filter, and concentrate under reduced pressure to yield the crude ethyl 3-hydroxyundecanoate. Purify the ester via column chromatography on silica gel.
- **Saponification:** Dissolve the purified ester in a mixture of ethanol and 1 M aqueous sodium hydroxide ( $\text{NaOH}$ ). Stir the solution at room temperature or with gentle heating until the

reaction is complete (monitored by TLC).

- Final Isolation: Remove the ethanol under reduced pressure. Acidify the remaining aqueous solution to pH 2 with 1 M hydrochloric acid (HCl). The **3-Hydroxyundecanoic acid** will precipitate or can be extracted with ethyl acetate. Wash the organic extract, dry over  $\text{Na}_2\text{SO}_4$ , and evaporate the solvent to yield the final product.





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